

Technical Guide: 3-Chlorobenzyl Cyanide (CAS 1529-41-5)

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Compound of Interest

Compound Name: 3-Chlorobenzyl cyanide

CAS No.: 1529-41-5

Cat. No.: B128479

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-Chlorobenzyl cyanide**, also known as (3-chlorophenyl)acetonitrile. It details its physicochemical properties, spectral data, synthesis, reactivity, applications, and safety protocols, serving as an essential resource for its use in research and development.

Chemical Identity and Physicochemical Properties

3-Chlorobenzyl cyanide is an organohalogen compound and a substituted aromatic nitrile.^[1] At room temperature, it presents as a clear, colorless to pale yellow liquid.^{[1][2][3]} It is characterized by a molecular structure where a benzene ring is substituted with a chlorine atom at the meta-position relative to a cyanomethyl group.^[1] This compound is sparingly soluble in water but shows good solubility in common organic solvents like ethanol, acetone, ether, chloroform, and methanol.^{[1][4]}

Table 1: Physicochemical Properties of **3-Chlorobenzyl Cyanide**

Property	Value	Source(s)
CAS Number	1529-41-5	[1][2][5][6]
Molecular Formula	C ₈ H ₆ ClN	[1][2][6][7]
Molecular Weight	151.59 g/mol	[2][6][7]
Appearance	Clear colorless to faint yellow liquid	[1][2][3][4]
Melting Point	11-13 °C	[2][3][6][8]
Boiling Point	134-136 °C at 10 mm Hg	[2][3][6][8]
Density	1.283 g/mL at 25 °C	[2][3][6]
Refractive Index (n ²⁰ /D)	1.544	[2][3][6]
Flash Point	>113 °C (>230 °F)	[2]
Water Solubility	Insoluble / Sparingly soluble	[1][4]
Stability	Stable under normal conditions.	[1][2][3][6]
InChIKey	GTIKLPYCSAMPNG-UHFFFAOYSA-N	[1][2]

Spectral Data

Spectroscopic analysis is crucial for the confirmation of the structure and purity of **3-Chlorobenzyl cyanide**. The following tables summarize the key spectral data.

Table 2: ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (δ) ppm	Multiplicity	Assignment
-7.30	Multiplet	Aromatic protons (4H)
-3.71	Singlet	Methylene protons (-CH ₂ -) (2H)

Source: Data derived from ChemicalBook.[1]

Table 3: ¹³C NMR Spectral Data (Predicted)

| Chemical Shift (δ) ppm | Assignment | |---|---|---| | ~135 | C-Cl (Aromatic) | | ~131 | C (Quaternary, Aromatic) | | ~130 | CH (Aromatic) | | ~129 | CH (Aromatic) | | ~127 | CH (Aromatic) | | ~117 | -C \equiv N (Nitrile) | | ~24 | -CH₂- (Methylene) | Note: These are predicted values based on typical chemical shift ranges.[9]

Table 4: Key Infrared (IR) Absorption Peaks

Wavenumber (cm ⁻¹)	Functional Group	Vibration Type
3100-3000	C-H (Aromatic)	Stretch
3000-2850	C-H (Aliphatic)	Stretch
~2250	-C \equiv N (Nitrile)	Stretch
1600-1400	C=C (Aromatic)	Ring Stretch
850-550	C-Cl	Stretch

Note: These are characteristic ranges for the specified functional groups.[10][11]

Table 5: Mass Spectrometry (MS) Data

m/z	Interpretation	Relative Intensity
153	Molecular Ion Peak [M+2] ⁺ (³⁷ Cl isotope)	10.8%
151	Molecular Ion Peak [M] ⁺ (³⁵ Cl isotope)	31.8%
116	[M-Cl] ⁺ Fragment	100.0% (Base Peak)
89	[C ₇ H ₅] ⁺ Fragment	15.3%

Source: Data derived from
ChemicalBook.[8]

Synthesis and Experimental Protocols

The most common and established method for synthesizing **3-Chlorobenzyl cyanide** is through a nucleophilic substitution reaction, a variant of the Kolbe nitrile synthesis.[5][6] This involves reacting 3-chlorobenzyl chloride with an alkali metal cyanide, such as sodium cyanide. [5][6]

General Synthesis Protocol

This protocol describes a general method for the synthesis of **3-Chlorobenzyl cyanide**.

Reaction: 3-chlorobenzyl chloride + NaCN → **3-Chlorobenzyl cyanide** + NaCl

Materials:

- 3-chlorobenzyl chloride
- Sodium cyanide (NaCN)
- Water
- Phase-transfer catalyst (e.g., polyethylene glycol modified diisocyanate)[4]
- Diethyl ether (or other suitable organic solvent)

- Anhydrous calcium chloride or magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve sodium cyanide (2.0 mmol) in water (5 mL).[4]
- Add 3-chlorobenzyl chloride (1.0 mmol) to the aqueous solution.[4]
- Add a catalytic amount of a phase-transfer catalyst (e.g., 0.2 g PEG-MDIL).[4]
- Heat the reaction mixture to reflux and stir vigorously for the required reaction time (typically monitored by TLC or GC).[4]
- After the reaction is complete, cool the mixture to room temperature.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether (2 x 10 mL).[4]
- Combine the organic extracts and dry over anhydrous calcium chloride or magnesium sulfate.[4]
- Filter the drying agent and concentrate the organic solution under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **3-Chlorobenzyl cyanide** can be further purified by vacuum distillation.[6]

Chemical Reactivity and Applications

3-Chlorobenzyl cyanide is a versatile chemical intermediate, primarily due to the reactivity of its nitrile and active methylene groups.[5][12]

Key Reactions

- Hydrolysis: The nitrile group can be hydrolyzed under acidic or basic conditions to yield 3-chlorophenylacetic acid, another important synthetic precursor.[6][12]

- Reduction: Hydrogenation of the nitrile group leads to the formation of 2-(3-chlorophenyl)ethylamine.[1]
- Active Methylene Reactions: The methylene (-CH₂-) protons are acidic and can be removed by a base. The resulting carbanion is a potent nucleophile that can participate in various carbon-carbon bond-forming reactions.[1][12]

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Major Applications

The primary utility of **3-Chlorobenzyl cyanide** is as a building block in multi-step organic syntheses.[1][5]

- Pharmaceuticals: It is a crucial intermediate in the synthesis of various Active Pharmaceutical Ingredients (APIs).[5][6] Its most notable application is as a key precursor in the production of Lorazepam, a benzodiazepine drug used for treating anxiety disorders.[5][6][12] It is also used in the development of EGFR Tyrosine Kinase Inhibitors and non-nucleoside reverse transcriptase inhibitors.[4]
- Agrochemicals: The compound serves as an intermediate in the manufacturing of certain herbicides and pesticides.[1][10]
- Specialty Chemicals: It finds use in the synthesis of dyes and fluorescent whitening agents.[5]

Safety and Handling

3-Chlorobenzyl cyanide is classified as a hazardous and toxic substance and must be handled with extreme caution.[\[9\]](#)[\[13\]](#)

Table 6: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H301+H311+H331	Toxic if swallowed, in contact with skin or if inhaled. [9] [14]
Hazard	H315	Causes skin irritation. [9]
Hazard	H319	Causes serious eye irritation. [9]
Precaution	P261	Avoid breathing dust/fume/gas/mist/vapors/spray. [9] [14]
Precaution	P280	Wear protective gloves/protective clothing/eye protection/face protection. [9] [14]
Precaution	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor. [9] [14]
Precaution	P302+P352	IF ON SKIN: Wash with plenty of water. [9] [14]
Precaution	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing. [9] [14]
Precaution	P403+P233	Store in a well-ventilated place. Keep container tightly closed. [9] [14]

Handling and Storage Protocol

Exposure can cause irritation to the skin, eyes, and respiratory system.[1] It may be metabolized to cyanide in the body, which can lead to severe systemic effects by inhibiting cellular respiration.

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handling and storage of 3-Chlorobenzyl cyanide.
```

In case of exposure, seek immediate medical attention.[8] For skin contact, wash immediately with plenty of soap and water. If inhaled, move the person to fresh air.[9] Facilities using this chemical should be equipped with an eyewash station and a safety shower.

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